

5-Aminopyrimidin-4(5H)-one: A Comprehensive Technical Guide

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	5-aminopyrimidin-4(5H)-one	
Cat. No.:	B15072799	Get Quote

CAS Number: 69785-94-0

This technical guide provides an in-depth overview of **5-aminopyrimidin-4(5H)-one**, a pivotal heterocyclic compound in biomedical research and drug development. Tailored for researchers, scientists, and professionals in the pharmaceutical industry, this document details the compound's properties, synthesis, and biological significance, with a focus on its role as a precursor in vital biochemical pathways and its potential therapeutic applications.

Core Compound Data

Property	Value	Reference
CAS Number	69785-94-0	[1]
Molecular Formula	C ₄ H ₅ N ₃ O	[1]
Molecular Weight	111.10 g/mol	[1]
Synonyms	5-Amino-4-hydroxypyrimidine, 5-Aminopyrimidin-4-ol, 4(1H)- Pyrimidinone, 5-amino-	[1]
Melting Point	206-208 °C	[1]
Boiling Point	312.4 °C at 760 mmHg	[1]
Density	1.45 g/cm³	[1]



Synthesis and Experimental Protocols

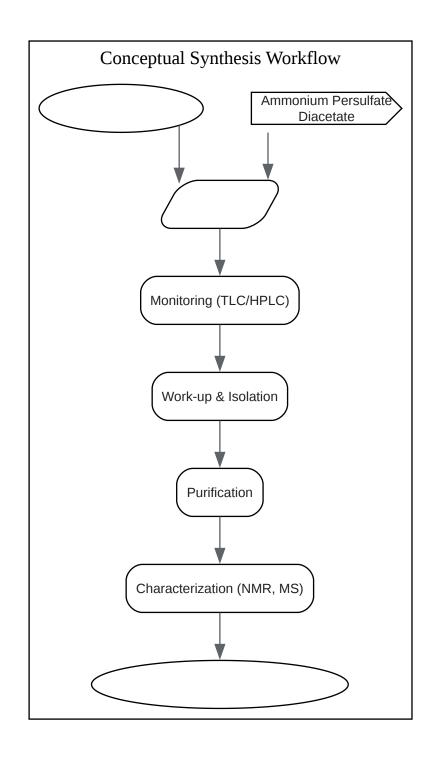
While detailed, step-by-step experimental protocols for the synthesis of **5-aminopyrimidin-4(5H)-one** are not extensively documented in readily available literature, a common synthetic route involves the use of 5-aminouracil as a starting material.[2]

Conceptual Synthesis Workflow:

The synthesis is described as a reaction between 5-aminouracil and ammonium persulfate with diacetate.[2] This suggests an oxidative amination or rearrangement process. A generalized experimental approach based on this information would involve the following key steps:

- Reaction Setup: Dissolving 5-aminouracil in a suitable solvent system.
- Reagent Addition: Introducing ammonium persulfate and diacetate to the reaction mixture under controlled temperature and atmospheric conditions.
- Reaction Monitoring: Tracking the progress of the reaction using techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Work-up and Isolation: Quenching the reaction, followed by extraction and purification of the crude product.
- Purification: Employing techniques like recrystallization or column chromatography to obtain pure **5-aminopyrimidin-4(5H)-one**.
- Characterization: Confirming the identity and purity of the final product using analytical methods such as Nuclear Magnetic Resonance (NMR) spectroscopy, Mass Spectrometry (MS), and elemental analysis.





Click to download full resolution via product page

A conceptual workflow for the synthesis of **5-aminopyrimidin-4(5H)-one**.

Biological Significance and Signaling Pathways



5-Aminopyrimidin-4(5H)-one is a molecule of significant biological interest, primarily due to its role as a precursor in the biosynthesis of purines, which are fundamental components of nucleic acids.[2]

Role in Purine Biosynthesis

The de novo synthesis of purine nucleotides is a highly conserved and essential metabolic pathway.[3][4][5] This intricate process involves a series of enzymatic steps to construct the purine ring structure. While the detailed enzymatic conversion of **5-aminopyrimidin-4(5H)-one** to a purine intermediate is not explicitly detailed in the available literature, its structural similarity to key intermediates suggests its potential integration into this pathway. The pyrimidine ring of this compound could theoretically serve as a scaffold for the subsequent addition of atoms to form the imidazole ring of the purine structure.



Click to download full resolution via product page

A diagram illustrating the hypothesized role of **5-aminopyrimidin-4(5H)-one** in the purine biosynthesis pathway.

Applications in Drug Development

The structural features of **5-aminopyrimidin-4(5H)-one** make it a valuable building block in the synthesis of various therapeutic agents.

Fungicidal Activity

This compound has been identified as having potential use as a fungicide.[2] The exact mechanism of its antifungal action is not well-documented, but it may involve the disruption of essential metabolic pathways in fungi, such as purine biosynthesis, leading to growth inhibition.



The generation of reactive oxygen species (ROS) is a known mechanism for some antifungal agents, which could be a potential mode of action for this compound or its derivatives.[6]

Intermediate for Chemotherapeutic Agents

5-Aminopyrimidin-4(5H)-one serves as a key intermediate in the synthesis of more complex molecules with therapeutic properties.[2] For instance, it is used in the synthesis of 5-amino-1-(2,4,6-trichlorophenoxy)pyrimidine (5-ATP), a chemotherapeutic agent.[2] Its pyrimidine core is a common scaffold in many anticancer drugs that act by inhibiting kinases or disrupting DNA synthesis.[7][8][9] While direct involvement of **5-aminopyrimidin-4(5H)-one** in the BRD4/PLK1 signaling pathway is not confirmed, the aminopyrimidine scaffold is present in known inhibitors of these cancer-related proteins.[7]

Conclusion

5-Aminopyrimidin-4(5H)-one is a versatile heterocyclic compound with significant potential in medicinal chemistry and drug development. Its role as a precursor in the fundamental pathway of purine biosynthesis underscores its biological importance. Further research to elucidate detailed synthetic methodologies and to fully characterize its mechanism of action in various therapeutic contexts will be crucial for harnessing its full potential in the development of novel pharmaceuticals.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Cas 69785-94-0,4(1H)-Pyrimidinone, 5-amino- (9CI) | lookchem [lookchem.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Purine Biosynthesis Pathways Are Required for Myogenesis in Xenopus laevis PMC [pmc.ncbi.nlm.nih.gov]
- 4. news-medical.net [news-medical.net]
- 5. PURINES AND PYRIMIDINES [library.med.utah.edu]



- 6. Mechanism of Antifungal Activity by 5-Aminoimidazole-4-Carbohydrazonamide Derivatives against Candida albicans and Candida krusei PMC [pmc.ncbi.nlm.nih.gov]
- 7. Novel Aminopyrimidine-2,4-diones, 2-Thiopyrimidine-4-ones, and 6-Arylpteridines as Dual-Target Inhibitors of BRD4/PLK1: Design, Synthesis, Cytotoxicity, and Computational Studies
 PMC [pmc.ncbi.nlm.nih.gov]
- 8. Pyrimidines: A New Versatile Molecule in the Drug Development Field, Scope, and Future Aspects PMC [pmc.ncbi.nlm.nih.gov]
- 9. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [5-Aminopyrimidin-4(5H)-one: A Comprehensive Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15072799#5-aminopyrimidin-4-5h-one-cas-number-lookup]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com